

Application Notes and Protocols: Ba@C74 in Materials Science

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Compound of Interest

Compound Name: BA 74

Cat. No.: B1176561

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Introduction

Endohedral metallofullerenes (EMFs), a class of hybrid molecules where one or more metal atoms are encapsulated within a fullerene cage, have garnered significant interest for their unique physicochemical properties.^{[1][2][3]} The encapsulated metal atom can alter the electronic properties of the fullerene cage through charge transfer, leading to novel functionalities with potential applications in diverse fields such as electronics, photovoltaics, and biomedicine.^{[1][2][3][4]} This document focuses on the endohedral metallofullerene Ba@C74, providing an overview of its properties and outlining potential applications and experimental protocols relevant to materials science.

Properties of Ba@C74

The Ba@C74 molecule consists of a single barium atom enclosed within a C74 fullerene cage. The barium atom donates electrons to the fullerene cage, resulting in a formal electronic structure of $\text{Ba}^{2+}\text{@C74}^{2-}$. This charge transfer significantly influences the electronic and, consequently, the material properties of Ba@C74.

Structural and Electronic Properties of Ba@C74

Property	Value/Description	Reference
Fullerene Cage	C74	[5]
Encapsulated Metal	Barium (Ba)	[5]
Charge Transfer	Approximately 2 electrons from Ba to C74	Theoretical
Symmetry of C74 cage	D3h	[5]
Position of Ba atom	Off-center within the C74 cage	[5]

Potential Applications in Materials Science

While the specific applications of Ba@C74 are still under exploration, its unique electronic structure suggests potential utility in several areas of materials science. The following sections detail these prospective applications.

Nanoelectronics and Molecular Devices

The distinct electronic properties of Ba@C74, arising from the charge transfer between the barium atom and the fullerene cage, make it a candidate for components in nanoelectronic devices.[1][2]

Application Note: Ba@C74 can be envisioned as a molecular building block for transistors or memory elements. The encapsulated barium ion and the charged fullerene cage can create a stable molecular dipole, which could be manipulated by an external electric field. This property is a prerequisite for its use in molecular memory devices. Furthermore, the quantized energy levels of the Ba@C74 molecule could be exploited in single-molecule electronic devices, where it could function as a quantum dot.

Advanced Composite Materials

The incorporation of Ba@C74 into polymer or other matrices could lead to the development of advanced composite materials with tailored electronic and optical properties.

Application Note: Dispersing Ba@C74 in a polymer matrix could enhance the electrical conductivity or modify the dielectric properties of the host material. Such composites could find

use in applications like electrostatic discharge (ESD) protection, electromagnetic interference (EMI) shielding, or as high-k dielectric materials in capacitors. The optical properties of the composite could also be tuned, potentially leading to applications in optical filters or nonlinear optical devices.

Experimental Protocols

The synthesis and handling of endohedral metallofullerenes like Ba@C74 require specialized techniques due to their air-sensitivity and the need for purification.

Synthesis and Purification of Ba@C74

Protocol for Synthesis (Arc-Discharge Method):

- **Preparation of Graphite Rods:** Drill a hole in a graphite rod and pack it with a mixture of graphite powder and a source of barium, typically barium oxide (BaO).
- **Arc-Discharge:** Under a helium atmosphere (typically 50-200 Torr), generate an electric arc between the packed graphite rod (anode) and a solid graphite rod (cathode). This vaporizes the carbon and barium.
- **Soot Collection:** The resulting soot, containing a mixture of empty fullerenes, Ba@C74, and other metallofullerenes, is collected from the chamber walls.

Protocol for Purification (Multi-stage High-Performance Liquid Chromatography - HPLC):

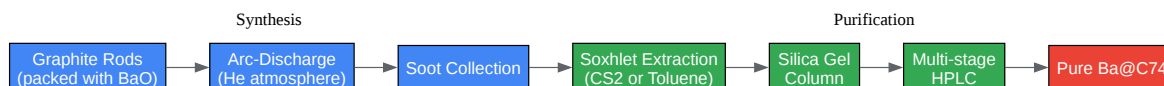
- **Soxhlet Extraction:** Extract the soluble fullerene fraction from the collected soot using a suitable solvent, such as carbon disulfide (CS₂) or toluene.
- **Initial Separation:** Perform a preliminary separation of the extract using a silica gel column to separate the fullerenes from other carbonaceous material.
- **Multi-stage HPLC:** Employ a multi-stage HPLC process with specialized fullerene columns (e.g., Buckyprep, PYE) and various toluene/heptane or toluene/decalin mobile phases to isolate Ba@C74 from other fullerenes and metallofullerenes. The separation is based on the different retention times of the various fullerene species.

Handling of Air-Sensitive Ba@C74

Protocol for Handling:

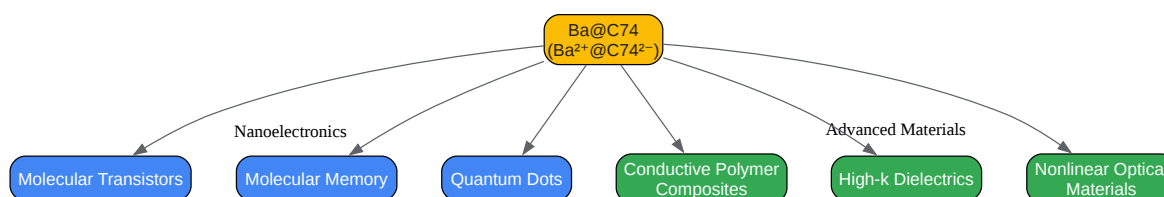
- Inert Atmosphere: All handling of purified Ba@C74 should be performed under an inert atmosphere (e.g., argon or nitrogen) in a glovebox to prevent degradation from oxygen and moisture.[6]
- Solvent Degassing: Use degassed solvents for all solution-based processing of Ba@C74. Solvents can be degassed by several freeze-pump-thaw cycles.
- Storage: Store solid samples of Ba@C74 in a sealed container under an inert atmosphere and protected from light. Solutions of Ba@C74 should be freshly prepared and used immediately.

Visualizations



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Synthesis and Purification Workflow for Ba@C74.



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